

Technical Monograph: 1-Chlorobenzotriazole (1-CBT)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chlorobenzotriazole

CAS No.: 21050-95-3

Cat. No.: B028376

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High-Fidelity Reagent Profiling for Medicinal Chemistry & Process Development[1]

Abstract

1-Chlorobenzotriazole (1-CBT) is a versatile, stable N-halogenated oxidant and chlorinating agent that bridges the gap between volatile hypohalites and overly aggressive inorganic oxidants.[1] This guide provides a comprehensive technical analysis of 1-CBT, focusing on its physicochemical identity, synthesis protocols, and mechanistic utility in drug development—specifically in the controlled oxidation of alcohols and the chemoselective construction of unsymmetrical disulfides.[1]

Part 1: Physicochemical Identity[1]

1-CBT is characterized by a "positive halogen" attached to the triazole nitrogen, imparting significant electrophilic character to the chlorine atom.[1] Unlike its parent compound, benzotriazole, 1-CBT exhibits unique solubility and reactivity profiles essential for non-aqueous synthetic workflows.[1]

Core Data Table[1][2]

Property	Specification
IUPAC Name	1-Chloro-1H-benzotriazole
Common Abbreviation	1-CBT / BtCl
CAS Registry Number	21050-95-3
Molecular Formula	C ₆ H ₄ ClN ₃
Molecular Weight	153.57 g/mol
Appearance	White to off-white crystalline needles
Melting Point	104–106 °C (dec)
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , Benzene; Insoluble in Water
Active Content	Positive Chlorine (Cl ⁺) source

Structural Analysis

The molecule consists of a benzene ring fused to a 1,2,3-triazole ring.^[1] The chlorine atom at the N(1) position is labile.^[1] Upon reaction, the benzotriazole moiety acts as an excellent leaving group (pKa of conjugate acid ~8.2), which can often be recovered and recycled—a critical feature for green chemistry applications in process development.^[1]

Part 2: Synthesis & Preparation Protocol

Role: Senior Application Scientist Commentary: While 1-CBT is commercially available, in-house preparation is often preferred in drug discovery campaigns to ensure fresh activity, as N-halo compounds can degrade over extended storage.^[1] The following protocol is a self-validating system based on the classic method by Rees and Storr.

Reagents

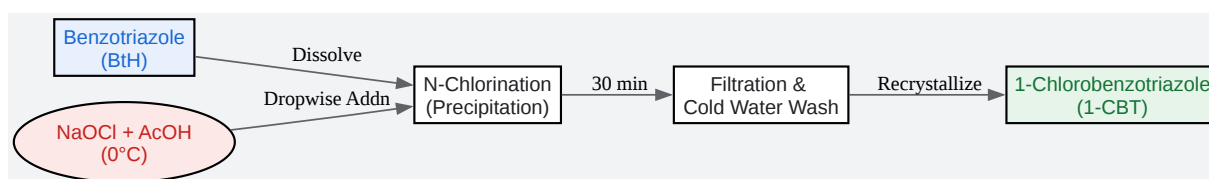
- Benzotriazole (BtH)^{[2][3][4]}
- Sodium Hypochlorite (NaOCl) solution (commercial bleach, ~10-12%)

- Acetic Acid (50% v/v aqueous solution)
- Dichloromethane (for extraction/recrystallization)[3]

Step-by-Step Methodology

- Preparation: Dissolve Benzotriazole (1 eq.) in 50% aqueous acetic acid. The acetic acid buffers the solution and facilitates the protonation events necessary for N-chlorination.[1]
- Addition: Cool the solution to 0°C. Add Sodium Hypochlorite solution (1.1 eq.) dropwise over 20 minutes.
 - Checkpoint: A white precipitate should form immediately. If the solution turns yellow/orange, the temperature may be too high, leading to ring chlorination rather than N-chlorination.
- Reaction: Stir at 0°C for 30 minutes. The reaction is rapid.
- Isolation: Filter the solid precipitate. Wash copiously with cold water to remove excess acid and inorganic salts.
- Purification: Air dry the solid. For high-purity applications (e.g., kinetic studies), recrystallize from methylene chloride/petroleum ether.
- Validation: Verify MP (104-106°C). Iodometric titration can be used to confirm active chlorine content.

Synthesis Workflow Diagram



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Figure 1: Synthesis workflow for 1-CBT demonstrating the conversion of Benzotriazole via hypochlorite oxidation.

Part 3: Mechanistic Reactivity[1]

1-CBT operates primarily via two mechanisms: Oxidation (of alcohols/amines) and Electrophilic Transfer (chlorination or thiolation).[1]

A. Oxidation of Alcohols

1-CBT oxidizes primary alcohols to aldehydes and secondary alcohols to ketones.[1] The mechanism parallels that of hypochlorites but in non-aqueous media.[1]

Mechanism Insight:

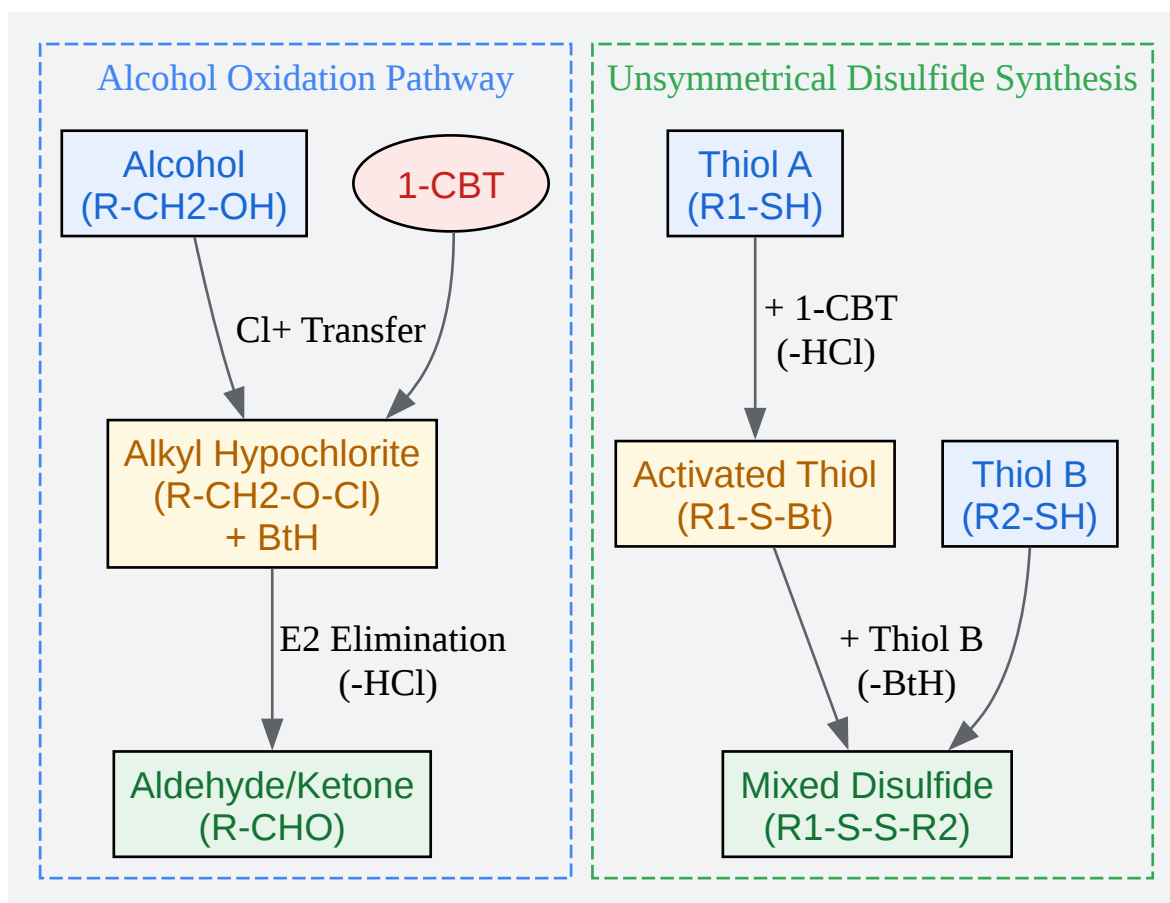
- **Ligand Exchange:** The alcohol oxygen attacks the electrophilic chlorine of 1-CBT, displacing benzotriazole (BtH) and forming an alkyl hypochlorite intermediate (R-O-Cl).[1]
- **Elimination:** A base (often the liberated benzotriazole or added pyridine) abstracts the alpha-proton, triggering the elimination of HCl and formation of the carbonyl double bond.[1][5]

B. Chemoselective Disulfide Formation (The Hunter Protocol)

In drug development, forming unsymmetrical disulfides ($R^1-S-S-R^2$) without scrambling is notoriously difficult.[1] 1-CBT solves this by forming a stable intermediate.

- **Activation:** Thiol A (R^1SH) reacts with 1-CBT to form S-benzotriazolyl sulfide (R^1-S-Bt).[1]
- **Coupling:** Thiol B (R^2SH) attacks the sulfur of the intermediate, displacing benzotriazole and forming the mixed disulfide cleanly.[1]

Mechanistic Pathway Diagram[1]



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Figure 2: Dual mechanistic pathways showing oxidative dehydrogenation of alcohols (top) and sulfur activation for disulfide coupling (bottom).[1]

Part 4: Applications in Medicinal Chemistry[1][6][9]

"Green" Oxidant

Unlike PCC (Chromium) or Swern (creates dimethyl sulfide stench), 1-CBT oxidation byproducts are benign.[1] The benzotriazole byproduct precipitates or can be washed out with base, simplifying purification during scale-up of API (Active Pharmaceutical Ingredient) intermediates.[1]

Chlorination of Heterocycles

1-CBT is an effective reagent for the chlorination of electron-rich aromatics such as indoles and carbazoles.[1] It provides regioselectivity often superior to NCS (N-chlorosuccinimide) due to

the differing sterics and electronics of the benzotriazole ring.[1]

Peptide Macrocyclization

The disulfide formation capability (see Part 3B) is utilized in peptide chemistry to form disulfide bridges between cysteine residues in a controlled manner, preventing the formation of oligomers common with air oxidation.[1]

Part 5: Safety & Stability[1]

Hazard Classification:

- GHS: Warning.[1][6][2]
- H-Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][6][2] Irrit.).

Handling Protocols:

- Thermal Stability: While more stable than many N-halo compounds, 1-CBT can decompose exothermically.[1] Store below 20°C and away from strong reducing agents.
- Incompatibility: Reacts vigorously with DMSO (dimethyl sulfoxide); do not use DMSO as a solvent for 1-CBT reactions (risk of explosion/rapid decomposition).[1]
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Work within a fume hood to avoid inhalation of dust.

References

- Rees, C. W., & Storr, R. C. (1969).[1] **1-Chlorobenzotriazole**: A new oxidant.[7][8] Journal of the Chemical Society C: Organic, 1474–1477.[1] [Link](#)
- Hunter, R., Caira, M., & Stellenboom, N. (2006).[1][3] Inexpensive, One-Pot Synthesis of Unsymmetrical Disulfides Using **1-Chlorobenzotriazole**. [1][3] The Journal of Organic Chemistry, 71(21), 8268–8271. [Link](#)
- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 88761, **1-Chlorobenzotriazole**. [1] PubChem. [Link](#)

- Santa Cruz Biotechnology. (2024).[1] **1-Chlorobenzotriazole** (CAS 21050-95-3) Product Data Sheet. [Link\[2\]](#)

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Sources

- 1. CAS 21050-95-3: 1-Chlorobenzotriazole | CymitQuimica [cymitquimica.com]
- 2. 1-Chlorobenzotriazole | C₆H₄ClN₃ | CID 88761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Inexpensive, One-Pot Synthesis of Unsymmetrical Disulfides Using 1-Chlorobenzotriazole [organic-chemistry.org]
- 4. CN102875483A - Synthesis technique of benzotriazole - Google Patents [patents.google.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. 1-CHLOROBENZOTRIAZOLE | 21050-95-3 [chemicalbook.com]
- 7. 1-Chlorobenzotriazole: a new oxidant - Chemical Communications (London) (RSC Publishing) [pubs.rsc.org]
- 8. 1-Chlorobenzotriazole: a new oxidant - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Technical Monograph: 1-Chlorobenzotriazole (1-CBT)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028376/docs#technical-monograph-1-chlorobenzotriazole-1-cbt>]

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